

Penicillin G potassium analytical method validation

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Compound Focus: Penicillin G Potassium

CAS No.: 113-98-4

Cat. No.: S001851

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Analytical Methods Overview

The table below summarizes three validated analytical techniques for **Penicillin G Potassium** (PGK) determination.

Method	Key Principle / Technique	Linear Range	Detection Limit	Key Applications / Matrices	Reference
Chemiluminescence (CL) [1]	Direct CL from PGK oxidation by H ₂ O ₂ , enhanced by CTMAB surfactant.	3.3 × 10 ⁻³ to 3.3 × 10 ⁻¹ mmol/L	8.8 × 10 ⁻⁴ mmol/L	Pharmaceutical formulations for injection [1]	

Method	Key Principle / Technique	Linear Range	Detection Limit	Key Applications / Matrices	Reference
Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) [2]	Derivatization with Trimethylsilyl Diazomethane (TMSD), separation on a TG-1MS column.	LOQ - 200.0 µg/kg [2]	LOD: 1.70-3.20 µg/kg (in matrices) [2]	Chicken and duck eggs (whole egg, yolk, albumen) [2]	
High-Performance Liquid Chromatography (HPLC-UV) [3]	Reversed-phase separation on a C18 column with UV detection at 280 nm.	Not specified in excerpt	LOD: 0.01 µg/mL (in milk) [3]	Milk [3]	

Troubleshooting Guides & FAQs

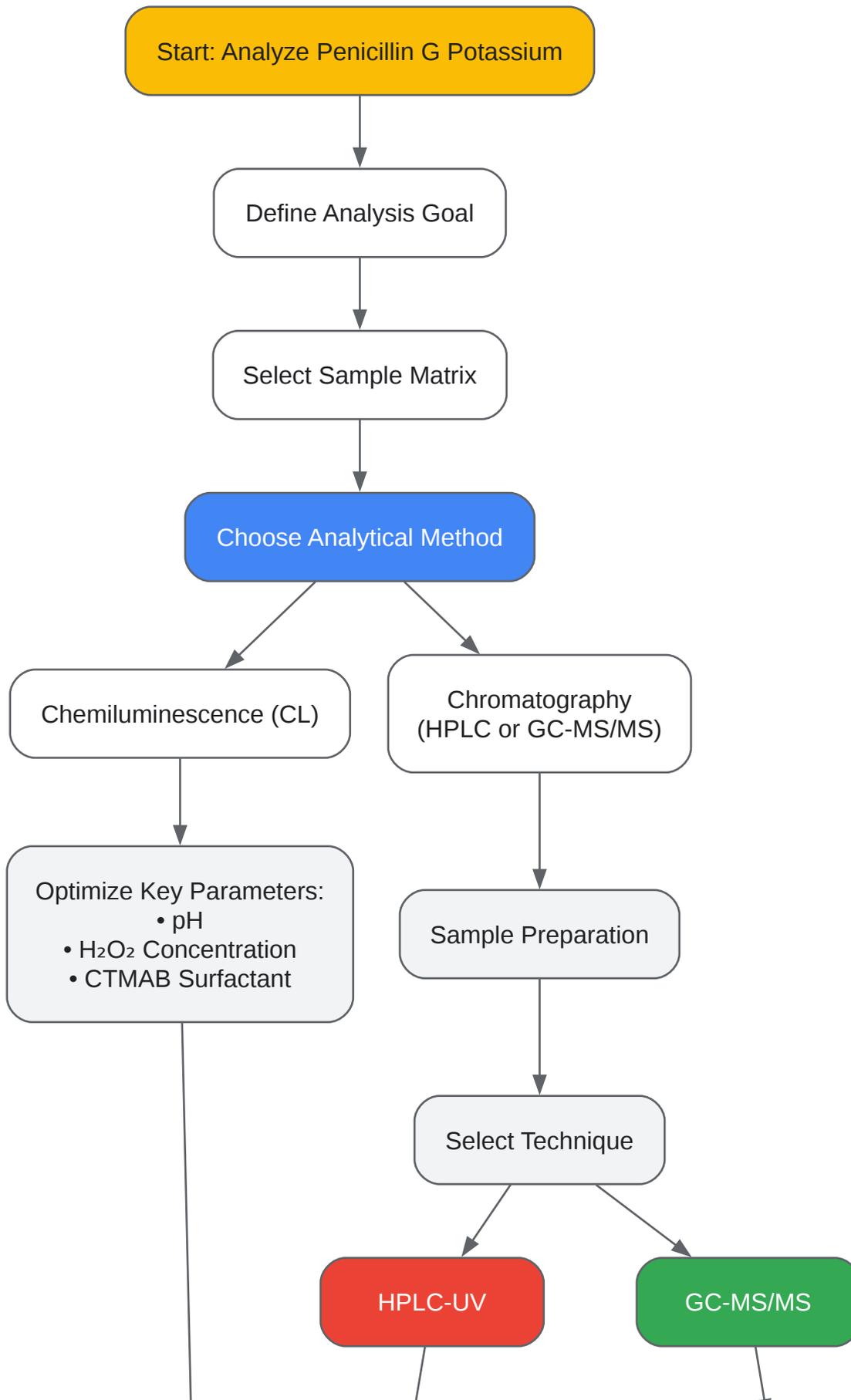
Chemiluminescence Method

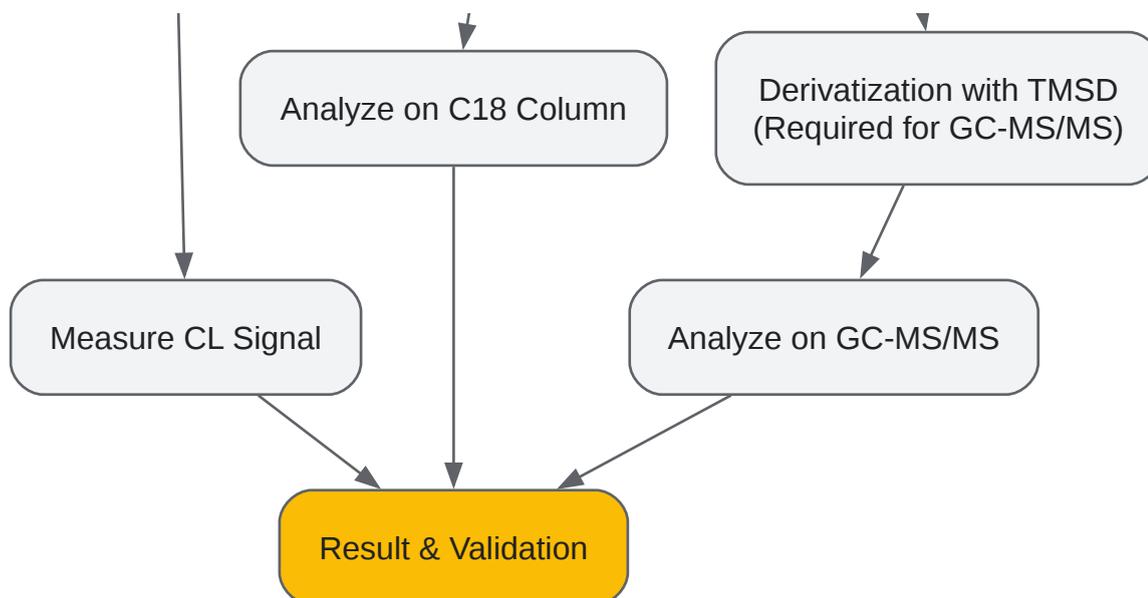
- **FAQ: What are the critical parameters for optimizing the CL signal?** The key parameters are **pH**, concentration of the oxidizing agent (**H₂O₂**), and concentration of the surfactant (**CTMAB**). A chemometrical optimization approach like Central Composite Design (CCD) is recommended to efficiently find the optimal levels for these variables [1].
- **Troubleshooting: My CL signal is weak or unstable.**
 - **Check Reagent Purity:** Ensure fresh and high-quality H₂O₂ is used.
 - **Optimize Surfactant:** The concentration of CTMAB is critical for signal enhancement; verify its concentration and prepare the solution correctly [1].
 - **pH Control:** Precisely control the pH of the reaction mixture, as it significantly affects the oxidation reaction and light emission [1].

Chromatographic Methods (GC-MS/MS & HPLC)

- **FAQ: How do I handle the instability of Penicillin G for GC-MS analysis?** Penicillin G is non-volatile and requires derivatization. While diazomethane has been used, it is hazardous. A safer and recommended alternative is **Trimethylsilyl Diazomethane (TMSD)**, which is easier to store and handle [2].
- **FAQ: What sample preparation is needed for complex matrices like eggs or milk?**
 - **For Eggs (GC-MS/MS):** A robust protocol involves **Accelerated Solvent Extraction (ASE)** followed by purification using **Solid-Phase Extraction (SPE)** with Oasis HLB cartridges. This combination provides high extraction efficiency and effective cleanup of the complex matrix [2].
 - **For Milk (HPLC-UV):** A simpler protein precipitation method can be used. The procedure involves spiking the sample, adding acetonitrile to precipitate proteins, followed by centrifugation and filtration before injection [3].
- **Troubleshooting: I observe poor peak shape or resolution in my HPLC analysis.**
 - **Mobile Phase:** For a C18 column, a common mobile phase is a mixture of a phosphate buffer (e.g., 20 mM potassium dihydrogen phosphate) and an organic modifier like methanol or acetonitrile in an isocratic or gradient mode [4] [3].
 - **Column Temperature:** Maintain a consistent column temperature (e.g., 30°C) for reproducible retention times [3].

The following diagram illustrates the general decision-making workflow and key steps for analyzing **Penicillin G Potassium** using these methods.





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Experimental Protocols

Protocol 1: Chemiluminescence Determination of PGK [1]

This method is suitable for the direct analysis of PGK in pharmaceutical formulations.

- **Reaction Principle:** PGK is oxidized by hydrogen peroxide (H_2O_2), producing a chemiluminescence signal that is enhanced by the surfactant Cetyltrimethylammonium bromide (CTMAB).
- **Optimization:** Use a Central Composite Design (CCD) to find the optimal levels for pH, [CTMAB], and [H_2O_2].
- **Procedure:** Under optimized conditions, mix the sample solution with CTMAB and H_2O_2 . Measure the resulting light emission immediately. The intensity is proportional to the PGK concentration.
- **Validation:** The method was validated with a linear range of 3.3×10^{-3} - 3.3×10^{-1} mmol/L and an RSD of 1.40% ($n=5$) for precision.

Protocol 2: GC-MS/MS Determination in Poultry Eggs [2]

This is a sensitive method for detecting trace-level residues in complex biological matrices.

- **Sample Preparation (ASE & SPE):**

- **Extraction:** Use Accelerated Solvent Extraction (ASE) for efficient recovery of the analyte from the egg matrix.
- **Purification:** Purify the extract using Solid-Phase Extraction (SPE) on Oasis HLB cartridges (60 mg/3 mL).
- **Derivatization:** React the purified penicillin G with Trimethylsilyl diazomethane (TMSD) to form a volatile derivative suitable for GC analysis.
- **GC-MS/MS Analysis:**
 - **Column:** TG-1MS capillary column (30.0 m × 0.25 mm i.d., 0.25 μm).
 - **Carrier Gas:** Helium at 1.0 mL/min.
 - **Temperature Program:** Initial 100°C (hold 1 min), ramp to 220°C at 30°C/min (hold 1 min), then to 280°C at 30°C/min (hold 5 min).
 - **Detection:** Tandem Mass Spectrometry for high selectivity.
- **Validation:** The method showed recoveries of 80.31–94.50% and RSDs between 1.24–6.13% across different matrices.

Protocol 3: HPLC-UV Analysis in Milk [3]

A rapid method for determining penicillin G in milk using a core-shell particle column.

- **Sample Preparation:**
 - Pipette 2 mL of milk into a centrifuge tube.
 - Add 8 mL of acetonitrile to precipitate proteins.
 - Centrifuge at 2600 rpm for 30 minutes at 25°C.
 - Filter the supernatant through a 0.22 μm membrane before injection.
- **HPLC Conditions:**
 - **Column:** Ascentis Express C18, 2.7 μm (10 cm × 2.1 mm).
 - **Mobile Phase:** 20 mM Potassium dihydrogen phosphate in water : Methanol (60:40, v/v).
 - **Flow Rate:** 246 μL/min.
 - **Detection:** UV at 280 nm.
 - **Injection Volume:** 1 μL.
 - **Column Temperature:** 30°C.
- **Performance:** Under these conditions, penicillin G elutes in less than 4 minutes with good peak shape.

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